

Personal protective equipment for handling 4-Acetylbenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Acetylbenzonitrile

Cat. No.: B130643

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Essential Safety and Handling Guide for 4-Acetylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **4-Acetylbenzonitrile** in a laboratory setting. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Hazard Identification and Classification

4-Acetylbenzonitrile is classified as harmful if swallowed and may be harmful in contact with skin.^[1] It is crucial to handle this compound with care, utilizing appropriate personal protective equipment and following designated safety procedures to minimize exposure risks.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Acetylbenzonitrile** to prevent skin and eye contact, and inhalation of dust particles.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards.[2]
Skin Protection	Gloves	Chemical-resistant gloves (e.g., nitrile), inspected prior to use.[1][2]
Protective Clothing	Fire/flamm resistant and impervious clothing or lab coat. [2]	
Respiratory Protection	Respirator	A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced.[2] A dust mask (type N95 or equivalent) is also recommended.

Operational Plan for Handling

Safe handling of **4-Acetylbenzonitrile** requires a controlled environment and strict adherence to the following steps.

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[2][3]
- Ensure safety showers and eyewash stations are readily accessible.[4]

2. Handling Procedures:

- Avoid the formation of dust and aerosols.[2]
- Do not eat, drink, or smoke in the handling area.[1][2]
- Wash hands thoroughly after handling the compound.[1][2]

- Use non-sparking tools to prevent ignition.[2]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][4]
- Keep away from incompatible materials such as strong oxidizing agents.[4]
- The recommended storage temperature is between 15–25 °C.[1][5]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[2] Seek medical advice if irritation persists.[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1][3][6] Seek immediate medical attention.[6]
Ingestion	Rinse mouth with water. Do not induce vomiting. [2] Call a poison control center or doctor immediately.[1][2]

Disposal Plan

Proper disposal of **4-Acetylbenzonitrile** and its containers is essential to prevent environmental contamination.

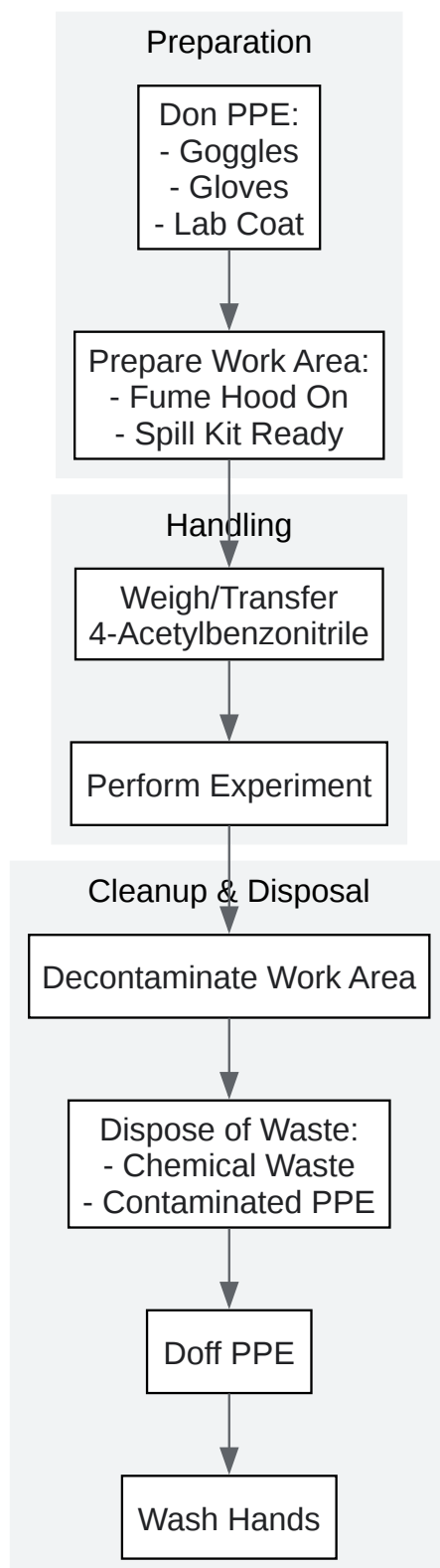
- Chemical Waste: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1][2] This may involve disposal at an industrial combustion plant.[1][3]
- Contaminated Packaging: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[2] Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[2]

Quantitative Data Summary

Property	Value
Molecular Formula	C ₉ H ₇ NO[3][5]
Molecular Weight	145.16 g/mol [7]
Melting Point	136°C (lit.)[2]
Hazard Statements	H302 (Harmful if swallowed), H313 (May be harmful in contact with skin)[1]
Precautionary Statements	P264, P270, P280, P301+P312, P302+P352, P501

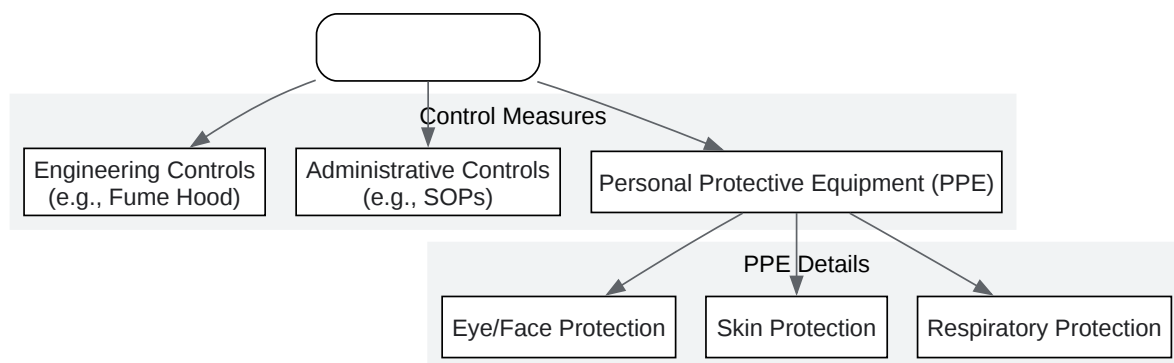
Visual Workflow and Safety Logic

The following diagrams illustrate the standard operating procedure for handling **4-Acetylbenzonitrile** and the logical hierarchy of safety precautions.



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Caption: Standard Operating Procedure for Handling **4-Acetylbenzonitrile**.



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Caption: Hierarchy of Safety Precautions for Chemical Handling.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Acetylbenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b130643#personal-protective-equipment-for-handling-4-acetylbenzonitrile>]

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